

An In-depth Technical Guide to 2,4-Dimethoxy-4'-hydroxybenzophenone

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name:	2,4-Dimethoxy-4'-hydroxybenzophenone
CAS No.:	41351-30-8
Cat. No.:	B150991

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CAS Registry Number: 41351-30-8

This technical guide provides a comprehensive overview of **2,4-Dimethoxy-4'-hydroxybenzophenone**, a significant chemical compound utilized across various industries. The document is intended for researchers, scientists, and professionals in drug development, offering detailed information on its properties, synthesis, and applications.

Chemical and Physical Properties

2,4-Dimethoxy-4'-hydroxybenzophenone, also known by its IUPAC name (2,4-dimethoxyphenyl)-(4-hydroxyphenyl)methanone, is a white to off-white powder.^{[1][2]} It is recognized for its utility in several chemical and industrial processes.^[1]

Table 1: Physicochemical Properties of **2,4-Dimethoxy-4'-hydroxybenzophenone**



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Synthesis

The synthesis of **2,4-Dimethoxy-4'-hydroxybenzophenone** can be achieved through a Friedel–Crafts acylation reaction.[2]

Experimental Protocol: Friedel–Crafts Acylation

Objective: To synthesize **2,4-Dimethoxy-4'-hydroxybenzophenone**.

Materials:

- Resorcinol dimethyl ether
- p-hydroxybenzoic acid
- Zinc chloride (ZnCl_2)
- Phosphorous oxychloride (POCl_3)
- Nitrobenzene (optional, as solvent)

Procedure:

- Combine resorcinol dimethyl ether with p-hydroxybenzoic acid in the presence of zinc chloride and phosphorous oxychloride.[2]
- Heat the reaction mixture to 60–65°C and maintain this temperature for 1.5 hours.[2]

- Alternatively, the reaction can be carried out in nitrobenzene at 60°C for 2–3 hours.[2]
- Upon completion, the reaction mixture is worked up to isolate the crude product.
- Purification of the crude product is performed, typically through recrystallization, to yield **2,4-Dimethoxy-4'-hydroxybenzophenone**.

This method has been reported to yield the product in approximately 71% efficiency.[2]



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Caption: General workflow for the synthesis of **2,4-Dimethoxy-4'-hydroxybenzophenone**.

Applications

This compound is a versatile chemical with applications in cosmetics, pharmaceuticals, and materials science.[1]

- **UV Absorption:** A primary application is its use as a UV absorber.[1] It is effective in absorbing ultraviolet light, making it a valuable component in sunscreens and UV-protective coatings to protect skin and materials from UV radiation.[1]
- **Cosmetic Formulations:** In the cosmetics industry, it is used to stabilize formulations and enhance the efficacy of other active ingredients in products like lotions and creams.[1]

- **Materials Science:** It is employed in the production of polymers and coatings that require UV stability, enhancing the durability and longevity of products exposed to sunlight.[1]
- **Research and Development:** In a laboratory setting, it is used for studying photochemical reactions, which aids in understanding light-induced processes.[1] It is also used in solid-phase peptide synthesis.[2]

Biological Activity and Evaluation

While specific signaling pathways for **2,4-Dimethoxy-4'-hydroxybenzophenone** are not extensively detailed in the provided search results, related benzophenone derivatives have shown promising biological activities, such as anti-inflammatory and antioxidant effects. The general workflow for evaluating such compounds is outlined below.



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Caption: General workflow for synthesis and biological evaluation of benzophenone derivatives.

Safety and Handling

According to the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals, **2,4-Dimethoxy-4'-hydroxybenzophenone** is associated with the following hazards:

- Causes skin irritation (H315).[3]
- Causes serious eye irritation (H319).[3]
- May cause respiratory irritation (H335).[3]

It is recommended to handle this chemical with appropriate personal protective equipment and in a well-ventilated area. Store at 0-8°C.[1]

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- To cite this document: BenchChem. [An In-depth Technical Guide to 2,4-Dimethoxy-4'-hydroxybenzophenone]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b150991#2-4-dimethoxy-4-hydroxybenzophenone-cas-registry-number\]](https://www.benchchem.com/product/b150991#2-4-dimethoxy-4-hydroxybenzophenone-cas-registry-number)

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